

A Comparative Cost Analysis of Synthetic Routes to 2-Amino-4-iodobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-4-iodobenzonitrile

Cat. No.: B15327740

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For researchers, scientists, and professionals in drug development, the efficient and cost-effective synthesis of key chemical intermediates is paramount. This guide provides a detailed cost-analysis of two potential synthetic routes to **2-Amino-4-iodobenzonitrile**, a valuable building block in medicinal chemistry. The comparison is based on reagent costs and established chemical transformations, offering insights into the economic feasibility of each pathway.

Introduction

2-Amino-4-iodobenzonitrile is a substituted aromatic compound incorporating an amino, a cyano, and an iodo group. This unique combination of functional groups makes it a versatile precursor in the synthesis of a variety of heterocyclic compounds and other complex organic molecules with potential therapeutic applications. The strategic placement of the iodine atom allows for further functionalization through cross-coupling reactions, making it a highly sought-after intermediate. This guide explores two plausible synthetic strategies for its preparation: the direct iodination of 2-aminobenzonitrile.

Synthetic Route 1: Iodination using N-Iodosuccinimide (NIS) in Sulfuric Acid

A common and effective method for the iodination of aromatic compounds is the use of N-iodosuccinimide (NIS) in the presence of a strong acid, such as sulfuric acid. The acid activates

the NIS, making it a more potent electrophile for the substitution reaction on the electron-rich aminobenzonitrile ring.

Experimental Protocol:

To a solution of 2-aminobenzonitrile (1.0 eq) in concentrated sulfuric acid, N-iodosuccinimide (1.1 eq) is added portion-wise at a controlled temperature. The reaction mixture is stirred until the starting material is consumed, as monitored by thin-layer chromatography (TLC). The reaction is then quenched with water and neutralized, followed by extraction of the product with an organic solvent. The crude product is purified by recrystallization or column chromatography. While a specific yield for the 4-iodo isomer is not explicitly reported in the literature, a yield of 75% is assumed for this analysis based on similar iodination reactions of activated aromatic systems.

Synthetic Route 2: Iodination using Iodine and Silver Sulfate

An alternative method for iodination involves the use of molecular iodine in the presence of a silver salt, such as silver sulfate. The silver salt acts as a halogen activator, facilitating the electrophilic iodination of the aromatic ring.

Experimental Protocol:

2-aminobenzonitrile (1.0 eq) is dissolved in a suitable solvent, and molecular iodine (1.0 eq) and silver sulfate (1.0 eq) are added. The mixture is stirred at room temperature or with gentle heating until the reaction is complete. The silver iodide precipitate is removed by filtration, and the product is isolated from the filtrate by extraction and purified by standard methods. For the purpose of this cost analysis, a yield of 70% is assumed, which is a conservative estimate for this type of reaction.

Cost Analysis

The following tables provide a detailed breakdown of the estimated costs for each synthetic route to produce 100 grams of **2-Amino-4-iodobenzonitrile**, based on bulk pricing of the necessary reagents.

Table 1: Cost Analysis for Synthetic Route 1 (NIS and Sulfuric Acid)

Reagent	Molecular Weight (g/mol)	Molar Eq.	Moles	Mass (g)	Price (USD/kg)	Cost (USD)
2-Aminobenzonitrile	118.14	1.0	0.55	65.0	50.00	3.25
N-Iodosuccinimide	224.98	1.1	0.61	137.2	85.00	11.66
Sulfuric Acid	98.08	-	-	(solvent)	0.30	(negligible)
Total Reagent Cost	14.91					
Cost per gram of Product (75% Yield)	0.20					

Table 2: Cost Analysis for Synthetic Route 2 (Iodine and Silver Sulfate)

Reagent	Molecular Weight (g/mol)	Molar Eq.	Moles	Mass (g)	Price (USD/kg)	Cost (USD)
2-Aminobenzonitrile	118.14	1.0	0.59	69.7	50.00	3.49
Iodine	253.81	1.0	0.59	149.8	45.00	6.74
Silver Sulfate	311.80	1.0	0.59	184.0	1200.00	220.80
Total Reagent Cost	231.03					
Cost per gram of Product (70% Yield)	3.30					

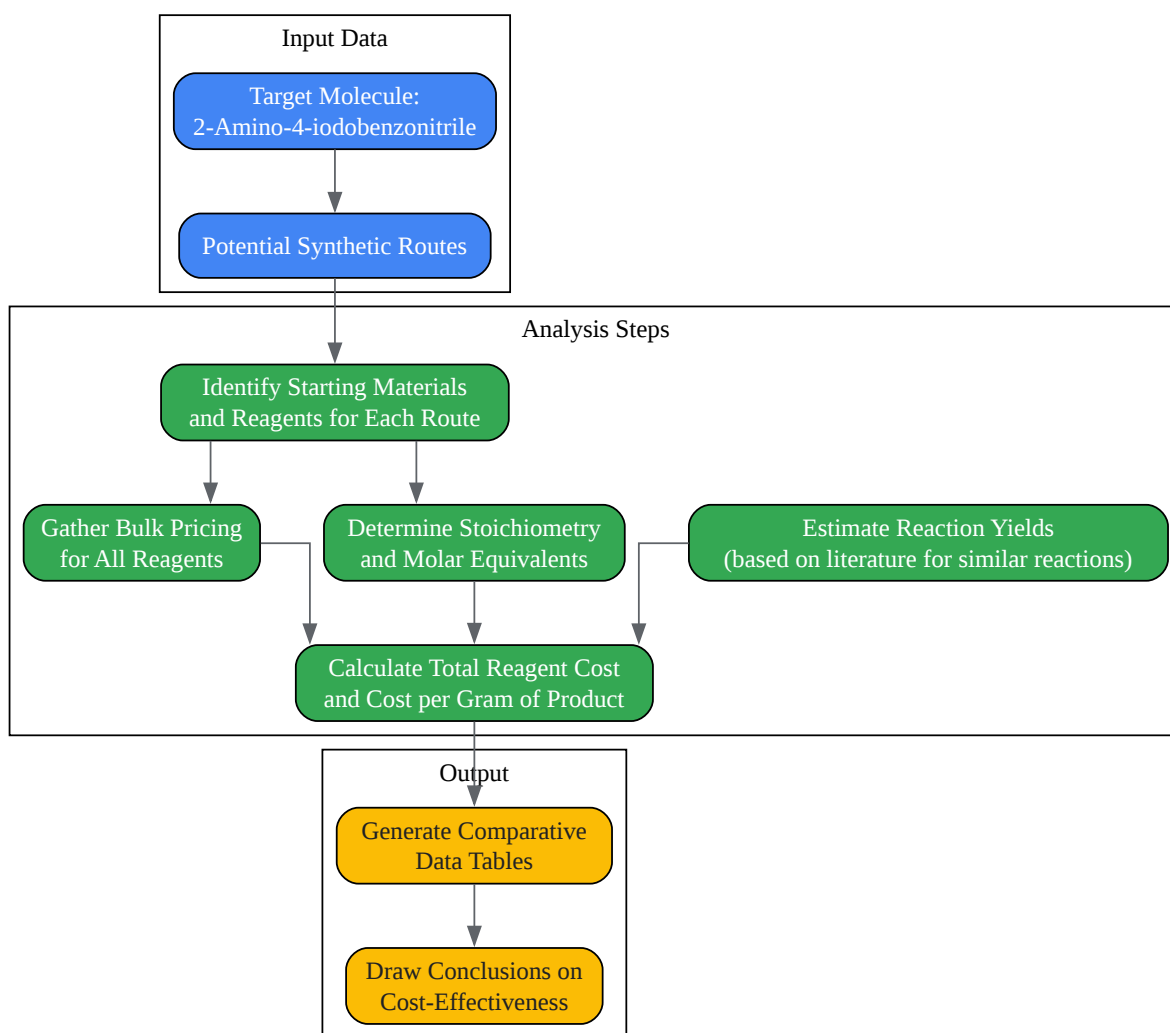
Comparison and Conclusion

Based on this cost analysis, the synthetic route utilizing N-iodosuccinimide and sulfuric acid is significantly more cost-effective than the route employing iodine and silver sulfate. The primary driver for the high cost of the second route is the price of silver sulfate. While the actual yields for these specific reactions may vary, the substantial difference in reagent costs makes the NIS-based method the more economically viable option for the large-scale synthesis of **2-Amino-4-iodobenzonitrile**.

Researchers and process chemists should consider these economic factors alongside other experimental parameters such as reaction scalability, safety, and waste disposal when selecting a synthetic route.

Logical Flow of Cost-Analysis

The following diagram illustrates the decision-making process and workflow for the cost-analysis of the different synthetic routes for **2-Amino-4-iodobenzonitrile**.



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Caption: Workflow for the cost-analysis of synthetic routes.

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